

Chemical structure and properties of 7-Chloro-4-(1-methylhydrazinyl)quinoline

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Compound of Interest

Compound Name: 7-Chloro-4-(1-methylhydrazinyl)quinoline

CAS No.: 51708-15-7

Cat. No.: B12879917

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An In-Depth Technical Whitepaper on the Chemical Structure, Synthesis, and Pharmacological Utility of **7-Chloro-4-(1-methylhydrazinyl)quinoline**.

Executive Summary

The development of novel chemotherapeutic and antimalarial agents frequently relies on the versatile quinoline scaffold. Among its highly functionalized derivatives, **7-Chloro-4-(1-methylhydrazinyl)quinoline** (CAS: 51708-15-7) stands out as a critical pharmacophoric intermediate. By serving as a nucleophilic precursor, it enables the synthesis of complex 7-chloroquinoline hydrazones—a class of molecules demonstrating potent activity in the NCI-60 human tumor cell line anticancer screen and profound efficacy against *Plasmodium falciparum*[1]. This whitepaper dissects the molecular architecture, synthetic dynamics, and experimental handling of this compound, providing researchers with a self-validating framework for its application in drug discovery.

Molecular Architecture and Physicochemical Profile

The structural integrity of **7-chloro-4-(1-methylhydrazinyl)quinoline** is defined by three distinct functional domains, each contributing to its reactivity and biological potential:

- **The Quinoline Core:** Provides a planar, lipophilic surface ideal for stacking interactions, particularly with free heme (ferriprotoporphyrin IX) or DNA base pairs.
- **The 7-Chloro Substituent:** An electron-withdrawing group (EWG) that serves a dual purpose. Synthetically, it depletes electron density from the quinoline ring, highly activating the C4 position for nucleophilic attack. Pharmacologically, it is the exact moiety responsible for preventing the polymerization of toxic heme into inert hemozoin in malaria parasites[1][2].
- **The 4-(1-Methylhydrazinyl) Moiety:** The defining feature distinguishing it from standard 4-hydrazinoquinolines. The methylation at the N1 position of the hydrazine group sterically hinders unwanted intramolecular cyclizations during subsequent Schiff base formations. Furthermore, the N-methyl group enhances the overall lipophilicity of the molecule, improving cellular membrane permeability[2].

Table 1: Quantitative Physicochemical Properties

Property	Value / Description
Chemical Name	7-Chloro-4-(1-methylhydrazinyl)quinoline
CAS Registry Number	51708-15-7
Molecular Formula	C ₁₀ H ₁₀ ClN ₃
Molecular Weight	207.66 g/mol
Hydrogen Bond Donors	1 (Terminal -NH ₂)
Hydrogen Bond Acceptors	3
Rotatable Bonds	1
Solubility Profile	Soluble in DMSO, Methanol, Absolute Ethanol; Insoluble in Hexane

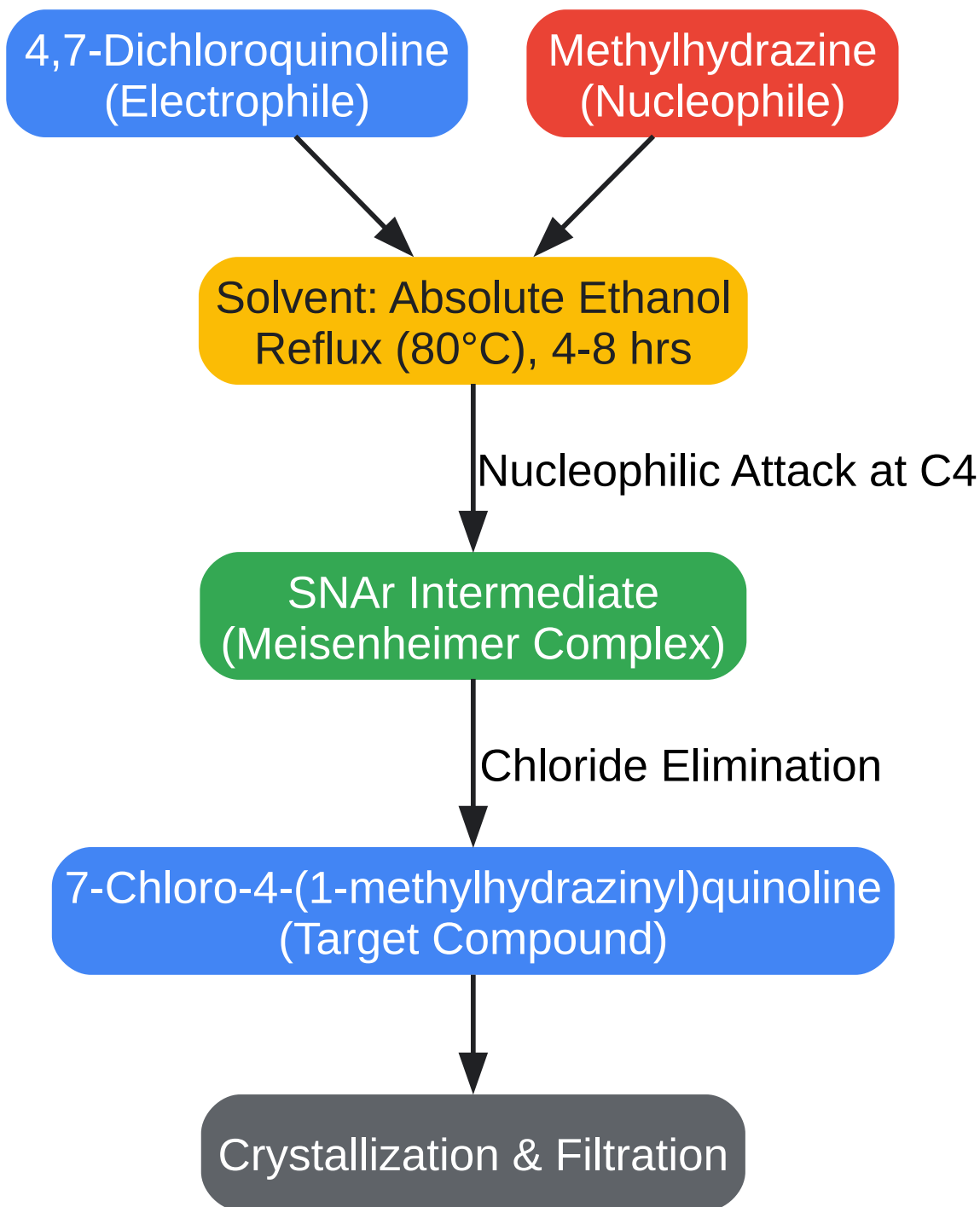
Synthetic Dynamics: Nucleophilic Aromatic Substitution ()

The synthesis of **7-chloro-4-(1-methylhydrazinyl)quinoline** relies on a Nucleophilic Aromatic Substitution (

) mechanism. The reaction utilizes 4,7-dichloroquinoline as the electrophile and methylhydrazine as the nucleophile.

Causality of Experimental Choices:

- **Regioselectivity:** The nitrogen heteroatom in the quinoline ring exerts a strong inductive and resonance electron-withdrawing effect, rendering the C2 and C4 positions electrophilic. The C4 position is preferentially attacked due to the superior stabilization of the resulting Meisenheimer intermediate.
- **Solvent Selection (Absolute Ethanol):** Protic solvents like ethanol facilitate the stabilization of the transition state through hydrogen bonding. Absolute ethanol is strictly required to prevent competitive hydrolysis of 4,7-dichloroquinoline into 7-chloroquinolin-4-ol.
- **Thermal Activation (Reflux):** The aromaticity of the quinoline ring must be temporarily disrupted to form the intermediate. Refluxing provides the necessary activation energy () to overcome this barrier.



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Figure 1: Step-by-step logical workflow of the SNAr synthesis of **7-Chloro-4-(1-methylhydrazinyl)quinoline**.

Standardized Experimental Protocol

To ensure reproducibility and trustworthiness, the following protocol is designed as a self-validating system. In-process controls (like TLC monitoring) are embedded to verify the reaction's progression.

Reagents and Equipment

- 4,7-Dichloroquinoline (1.0 eq, limiting reagent)
- Methylhydrazine (3.0 eq, excess to drive the reaction and act as an acid scavenger)
- Absolute Ethanol (Anhydrous)
- Reflux apparatus with a drying tube (CaCl_2) to exclude atmospheric moisture.

Step-by-Step Methodology

- Preparation: Dissolve 4,7-dichloroquinoline (e.g., 5.0 mmol, 0.99 g) in 25 mL of absolute ethanol in a 100 mL round-bottom flask equipped with a magnetic stirrer.
- Nucleophile Addition: Slowly add methylhydrazine (15.0 mmol) dropwise to the stirring solution at room temperature. Caution: Methylhydrazine is highly toxic and volatile; perform strictly in a fume hood.
- Thermal Reaction: Attach a reflux condenser and heat the mixture to 80°C (reflux). Maintain vigorous stirring.
- In-Process Monitoring: After 4 hours, monitor the reaction via Thin Layer Chromatography (TLC) using an Ethyl Acetate:Hexane (1:1) mobile phase. The disappearance of the high-Rf 4,7-dichloroquinoline spot and the appearance of a lower-Rf, UV-active spot indicates completion^[1].
- Workup and Crystallization: Once complete, remove the heat and allow the mixture to cool to room temperature. Transfer the flask to an ice bath (0-4°C) for 2 hours to induce

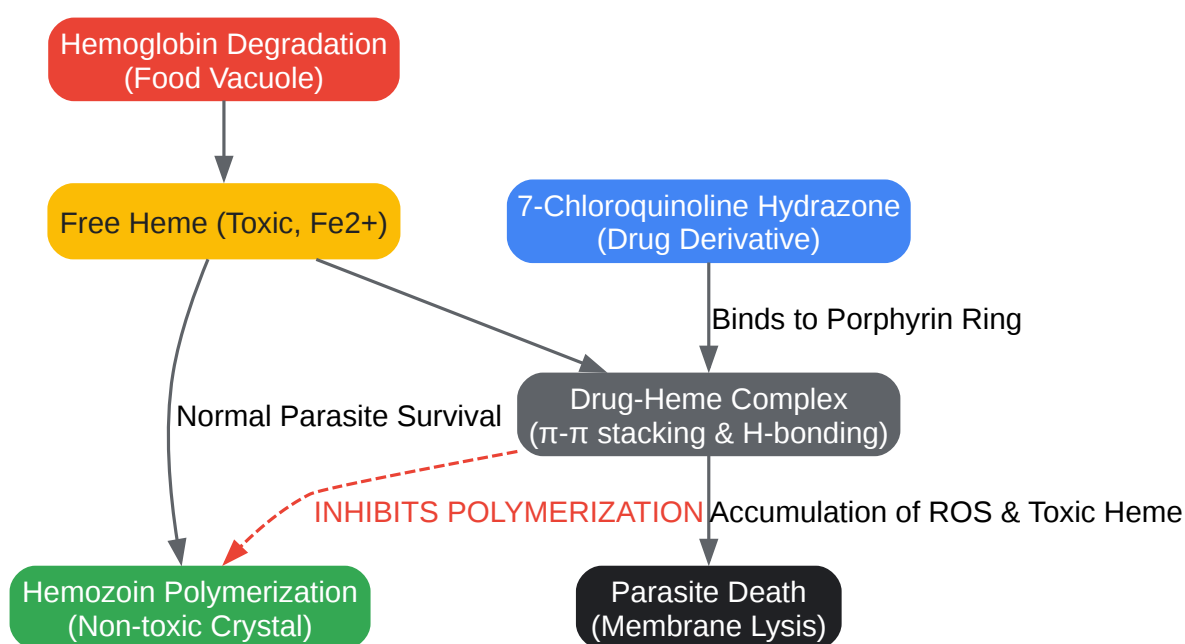
crystallization.

- Isolation: Filter the resulting precipitate under a vacuum using a Büchner funnel. Wash the filter cake with ice-cold ethanol (2 x 5 mL) to remove unreacted methylhydrazine and byproducts.
- Drying: Dry the solid in vacuo over anhydrous P₂O₅ or silica gel to yield the pure **7-chloro-4-(1-methylhydrazinyl)quinoline** as an off-white to pale yellow solid.

Pharmacological Horizons: Pathway to Hydrazone Pharmacophores

The primary utility of **7-chloro-4-(1-methylhydrazinyl)quinoline** lies in its condensation with aryl or heteroaryl aldehydes to form Schiff base hydrazones. These derivatives are currently under intense investigation as first-in-class anticancer experimental drugs and potent antimicrobial agents[1][2].

By binding to free heme in Plasmodium species, these quinoline derivatives induce oxidative stress and parasite death. In oncology, specific 7-chloroquinoline hydrazones have demonstrated profound anti-proliferative activity against CNS cancer cells (e.g., SF-295) with sub-microgram IC₅₀ values[1].



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Figure 2: Mechanism of action for 7-chloroquinoline derivatives inhibiting hemozoin formation, leading to targeted cell death.

Table 2: Comparative Advantage of N1-Methylation

Feature	7-Chloro-4-hydrazinoquinoline	7-Chloro-4-(1-methylhydrazinyl)quinoline
N1 Substitution	Hydrogen (-NH-)	Methyl (-N(CH ₃)-)
Side Reactions	Prone to spontaneous cyclization (e.g., triazoles/pyrazoles)	Sterically blocked; strictly forms hydrazones
Lipophilicity (LogP)	Lower	Higher (Enhanced BBB and cell membrane crossing)
Target Application	General coordination chemistry (metal complexes)	Targeted anticancer and antimalarial drug design

Analytical Validation and Quality Control

To ensure the synthesized **7-chloro-4-(1-methylhydrazinyl)quinoline** meets the rigorous standards required for drug development, the following analytical signatures must be verified:

- FT-IR Spectroscopy: Look for the characteristic primary amine doublet (N-H stretch) around 3320

and the absence of the C-Cl stretch at the C4 position. The aromatic C=C and C=N stretches will appear between 1580–1610

[\[3\]](#)[\[4\]](#).

- ¹H-NMR (DMSO-d₆): The defining signature of this specific compound is the distinct singlet integration for 3 protons around

3.30–3.50 ppm, corresponding to the N-CH₃ group. The aromatic quinoline protons will present as complex multiplets between

6.50 and 8.50 ppm[\[1\]](#)[\[2\]](#).

References

- "7-Chloroquinolinehydrazones as First-in-Class Anticancer Experimental Drugs in the NCI-60 Screen among Different Investigated Series of Aryl, Quinoline, Pyridine, Benzothiazole and Imidazolehydrazones." National Center for Biotechnology Information (NIH).[\[Link\]](#)
- "In-silico Studies, Synthesis and Evaluation of Antibacterial Activity of Quinolonylhydrazo." ChemClass Journal, Vol. 9 Issue 1 (2025).[\[Link\]](#)

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Sources

- 1. 7-Chloroquinolinehydrazones as First-in-Class Anticancer Experimental Drugs in the NCI-60 Screen among Different Investigated Series of Aryl, Quinoline, Pyridine, Benzothiazole and Imidazolehydrazones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. chemclassjournal.com [chemclassjournal.com]
- 3. 7-CHLORO-4-HYDRAZINOQUINOLINE | 23834-14-2 [chemicalbook.com]
- 4. lookchem.com [lookchem.com]
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